

1-(3-Chlorophenyl)guanidine nitrate safety data sheet (SDS) PDF

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Compound of Interest

Compound Name: 1-(3-Chlorophenyl)guanidine
nitrate

CAS No.: 38647-81-3

Cat. No.: B3036630

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Technical Monograph: 1-(3-Chlorophenyl)guanidine Nitrate

CAS Registry Number: 38647-81-3 Synonyms: m-Chlorophenylguanidinium nitrate; 1-(3-Chlorophenyl)guanidine mononitrate Compound Class: Arylguanidine Salt / Oxidizer Primary Application: Serotonergic (5-HT₃) & Sigma Receptor Ligand

Executive Summary & Chemical Identity

Audience: Medicinal Chemists, HSE Officers, and DMPK Researchers.

1-(3-Chlorophenyl)guanidine nitrate is a specialized salt form of the pharmacologically active base 1-(3-chlorophenyl)guanidine. Unlike the more common hydrochloride salt, the nitrate counterion introduces specific physicochemical properties—most notably, oxidizing potential—which necessitates a distinct safety protocol during storage and handling.

In drug discovery, the cation (1-(3-chlorophenyl)guanidine) is a critical probe for 5-HT3 serotonin receptors and sigma receptors, often used to map ligand binding affinity or characterize receptor subtypes in neuropharmacology.

Physicochemical Profile

Property	Value / Description	Source/Note
Molecular Formula	$C_7H_8ClN_3[1] \cdot HNO_3$ ($C_7H_9ClN_4O_3$)	Stoichiometry 1:1
Molecular Weight	232.62 g/mol	(Base: 169.61 + HNO_3 : 63.01)
Physical State	Crystalline Solid (White to Off-White)	Hygroscopic tendency
Solubility	Soluble in DMSO, Methanol, Water (Warm)	Nitrate salts generally > solubility than HCl
Melting Point	180–185 °C (Decomposes)	Predicted range based on arylguanidines
pKa (Base)	~13.6 (Guanidinium moiety)	Strongly basic cation

Hazard Identification & Risk Assessment (GHS)

Critical Note: This compound is a hybrid hazard. It combines the acute toxicity of the arylguanidine moiety with the fire-intensifying properties of the nitrate anion.

GHS Classification (Synthesized)[1]

- Oxidizing Solids: Category 3 (May intensify fire; oxidizer).
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).
- Skin/Eye Irritation: Category 2/2A (Causes skin and serious eye irritation).[2]

Mechanistic Hazard Analysis[1]

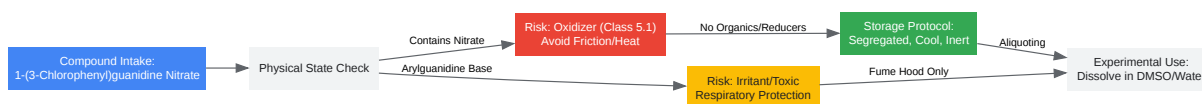
- The Nitrate Factor (HNO_3): Unlike HCl salts, nitrate salts can act as oxygen donors. In the presence of organic fuels (even the compound's own carbon backbone) or reducing agents,

they lower the ignition energy required for a fire.

- Risk:[2][3][4] Grinding this solid with metal spatulas or mixing intimately with reducing agents can trigger rapid decomposition.
- The Guanidine Factor: Arylguanidines are chaotropic agents that can disrupt protein structure and irritate mucous membranes.
 - Risk:[2][3][4][5] Inhalation of dust leads to immediate respiratory tract irritation.

Safety Decision Matrix (DOT Visualization)

The following workflow dictates the handling logic based on the compound's dual nature.



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Figure 1: Safety Decision Matrix illustrating the dual hazard handling protocols.

Handling, Storage, and Stability Protocols

Objective: Prevent hydrolytic degradation and accidental ignition.

Storage Architecture

- Primary Containment: Amber glass vial with a Teflon-lined cap (nitrates can degrade plastics over long periods if moisture is present).
- Environment: Store at 2–8°C (refrigerated). Desiccate to prevent moisture absorption, which promotes hydrolysis of the guanidine bond.
- Segregation: STRICTLY SEPARATE from strong reducing agents (e.g., LiAlH₄, sodium borohydride) and organic solvents during bulk storage.

Experimental Preparation (Stock Solutions)

Protocol for 10 mM Stock (DMSO):

- Weighing: Use an anti-static weighing boat. Do not use metal spatulas if the solid appears caked (friction risk). Use porcelain or plastic.
- Solvent Addition: Add anhydrous DMSO. The nitrate salt may require mild vortexing.
 - Note: The nitrate ion is a weak base; pH adjustment is rarely needed for initial dissolution.
- Stability: Stock solutions in DMSO are stable for 1 month at -20°C. Avoid freeze-thaw cycles which can precipitate the salt.

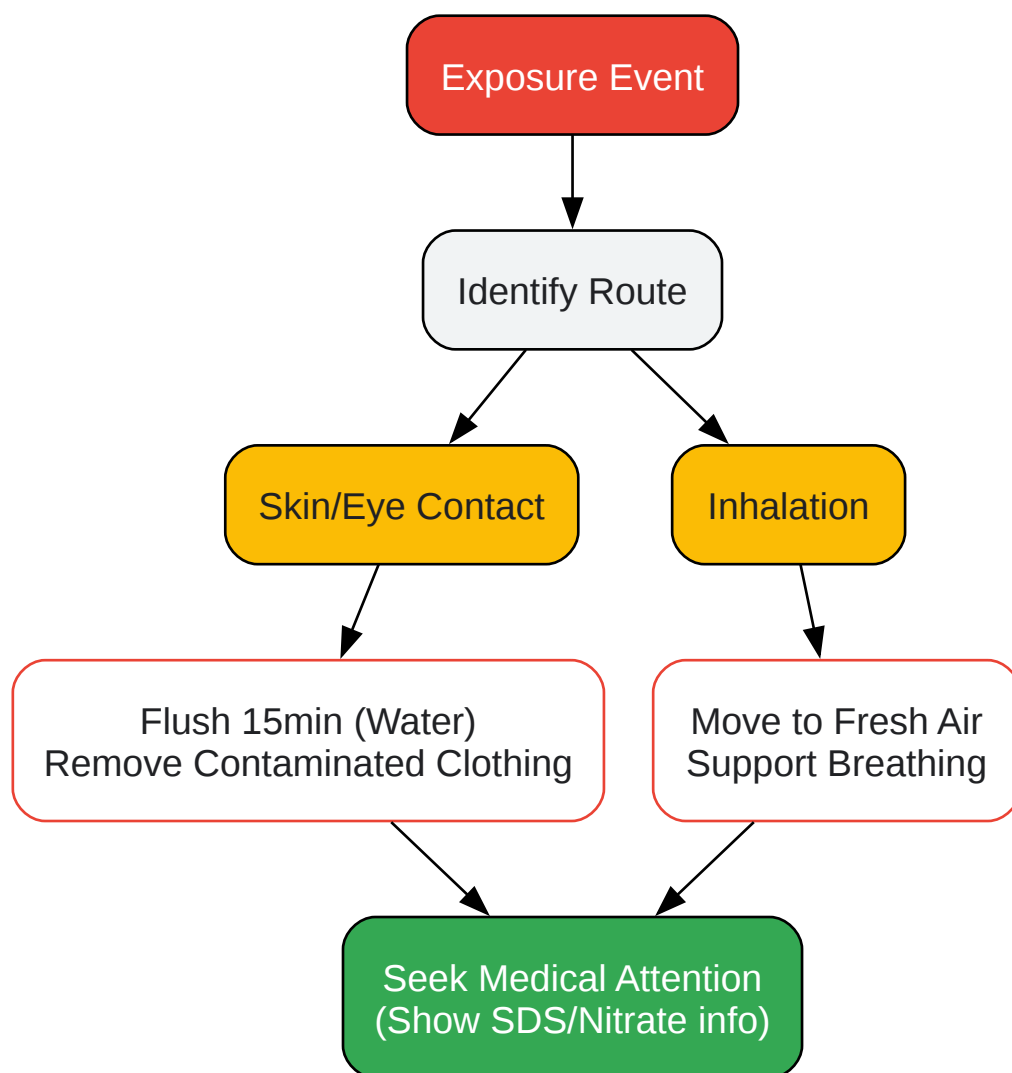
Emergency Response & First Aid

Principle: Self-validating response loops. If one step fails, the next escalates immediately.

Fire / Explosion Scenario

- Media: Use Water Spray or Fog.
 - Why? Dry chemical extinguishers (CO₂) are often ineffective against oxidizer-fueled fires because the chemical supplies its own oxygen. Water cools the reaction and dilutes the nitrate.
- Contraindication: Do not use "smothering" blankets alone; the oxidizer will continue to support combustion underneath.

Exposure Response Workflow



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Figure 2: Immediate response logic for exposure incidents.

Pharmacological Application & Mechanism

Context: Why is this compound used in research?

The 1-(3-chlorophenyl)guanidinium cation is a structural analog of phenylbiguanide. It acts as a ligand in the following pathways:

- 5-HT₃ Receptors: Acts as an agonist or partial agonist. The chlorophenyl ring mimics the indole ring of serotonin, while the guanidine group mimics the primary amine, facilitating binding to the receptor's orthosteric site [1].

- Sigma Receptors (σ_1/σ_2): High affinity ligand. The lipophilic chlorophenyl tail anchors into the hydrophobic pocket of the sigma receptor, while the guanidine head group forms electrostatic interactions [2].

Experimental Usage Note: When using the nitrate salt in physiological buffers (PBS, Tyrode's), ensure the final nitrate concentration does not interfere with ion channel conductance if performing electrophysiology (Patch-clamp). Chloride salts are generally preferred for electrophysiology; Nitrate salts are preferred for synthesis or specific crystallization screens.

Disposal & Environmental Impact[1][4][8]

- Waste Stream: Do not dispose of down the drain. Nitrate salts contribute to eutrophication (algal blooms).
- Chemical Incineration: Must be incinerated in a facility equipped with an afterburner and scrubber to handle Nitrogen Oxides (NOx) generated during thermal decomposition.
- Deactivation: For small spills, treat with excess water to dilute, then absorb with an inert material (vermiculite). Do not use sawdust (combustible).

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 - Title: Guanidine Nitrate - CAMEO Chemicals.[8]
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